

CGS35066 solubility and preparation for experiments

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Compound of Interest

Compound Name: CGS35066

Cat. No.: B15617009

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Application Notes and Protocols for CGS35066

For Researchers, Scientists, and Drug Development Professionals

Introduction

CGS35066 is a potent and selective aminophosphonate inhibitor of Endothelin-Converting Enzyme-1 (ECE-1).[1][2] ECE-1 is a key metalloprotease in the endothelin signaling pathway, responsible for the conversion of inactive big endothelin-1 (big ET-1) to the potent vasoconstrictor endothelin-1 (ET-1).[3][4] Due to its role in ET-1 production, ECE-1 is a therapeutic target for various cardiovascular and inflammatory diseases. **CGS35066** exhibits high selectivity for ECE-1 over neutral endopeptidase 24.11 (NEP).[4][5][6][7] These application notes provide detailed information on the solubility of **CGS35066** and protocols for its preparation in experimental settings.

Physicochemical Properties

Property	Value	Reference
Molecular Weight	349.28 g/mol	[7]
Formula	C ₁₆ H ₁₆ NO ₆ P	[7]
CAS Number	261619-50-5	[7]
Purity	≥98% (HPLC)	[3][7]
Storage	Desiccate at room temperature.	[3][7]

In Vitro Activity

CGS35066 demonstrates potent inhibition of ECE-1 activity in vitro.

Target	IC ₅₀	Species	Reference
Endothelin-Converting Enzyme-1 (ECE-1)	22 nM	Human	[5][6]
Neutral Endopeptidase 24.11 (NEP)	2.3 μM	Rat Kidney	[5][6]

Solubility Data

The solubility of **CGS35066** has been determined in a limited number of solvents. Further testing in other common laboratory solvents may be required depending on the specific experimental needs.

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Reference
1 eq. NaOH	34.92	100	[7]

Note: Information on the solubility of **CGS35066** in other common solvents such as DMSO, ethanol, or PBS is not readily available. Researchers should perform small-scale solubility tests before preparing large quantities of stock solutions in alternative solvents.

Experimental Protocols

Preparation of Stock Solutions

The following protocol describes the preparation of a 100 mM stock solution of **CGS35066** in 1 eq. NaOH.

Materials:

- **CGS35066** powder
- 1 N NaOH solution
- Sterile, nuclease-free water
- Sterile conical tubes or vials

Protocol:

- Weigh the desired amount of **CGS35066** powder.
- For every 34.92 mg of **CGS35066**, add 1 mL of 1 N NaOH to achieve a final concentration of 100 mM.
- Vortex briefly to dissolve the powder completely.
- If necessary, the stock solution can be aliquoted into smaller volumes to avoid repeated freeze-thaw cycles.
- Store the stock solution at -20°C for long-term storage. One vendor suggests that in solution, **CGS35066** should be used within one month to prevent loss of potency.

Table for Preparing Various Concentrations of **CGS35066** Stock Solution in 1 eq. NaOH:
(Based on a molecular weight of 349.28 g/mol)

Desired Concentration (mM)	Mass for 1 mL (mg)	Mass for 5 mL (mg)	Mass for 10 mL (mg)
1	0.35	1.75	3.49
5	1.75	8.73	17.46
10	3.49	17.46	34.93
50	17.46	87.32	174.64

In Vitro Experiment Protocol (General Guidance)

For cell-based assays, it is crucial to minimize the final concentration of NaOH in the culture medium to avoid pH shifts and cytotoxicity.

Protocol:

- Thaw the 100 mM **CGS35066** stock solution in 1 eq. NaOH.
- Prepare serial dilutions of the stock solution in sterile cell culture medium to achieve the desired final concentrations.
- **Crucial Step:** It is highly recommended to perform a pilot experiment to determine the maximum tolerable concentration of the NaOH vehicle in your specific cell line. This can be done by preparing a vehicle control series (1 eq. NaOH diluted in culture medium to the same extent as the **CGS35066** dilutions) and assessing cell viability.
- Add the diluted **CGS35066** or vehicle control to the cell cultures and incubate for the desired period.

In Vivo Experiment Protocol (General Guidance for Rats)

CGS35066 has been shown to be effective in vivo in rats when administered intravenously.^[5] While the exact vehicle used in the published studies is not specified, a common approach for in vivo formulation of compounds with limited aqueous solubility is to use a co-solvent system.

Recommended Doses in Rats (Intravenous):

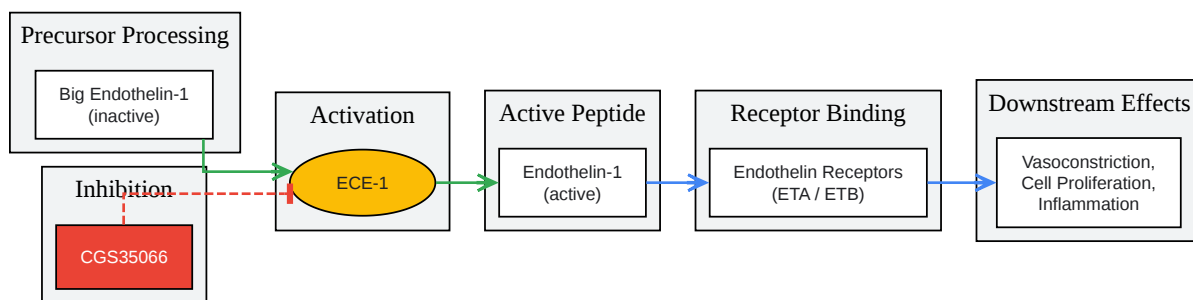
- 0.3, 1.0, 3.0, and 10.0 mg/kg.[5]

Protocol:

- Prepare the **CGS35066** solution for injection. Given its solubility in NaOH, a possible approach is to dissolve the compound in a minimal amount of 1 eq. NaOH and then dilute it with a pharmaceutically acceptable vehicle such as saline or PBS, adjusting the pH to physiological levels (pH 7.2-7.4) with HCl.
- Crucial Step: The final formulation should be sterile and clear of any precipitates. It is essential to perform a small-scale formulation test to ensure the compound remains in solution at the desired concentration and physiological pH.
- Administer the prepared solution to the animals via intravenous injection at the desired dose.
- A vehicle control group receiving the same formulation without **CGS35066** should be included in the experimental design.

Signaling Pathway

CGS35066 inhibits Endothelin-Converting Enzyme-1 (ECE-1), which plays a crucial role in the endothelin signaling pathway.

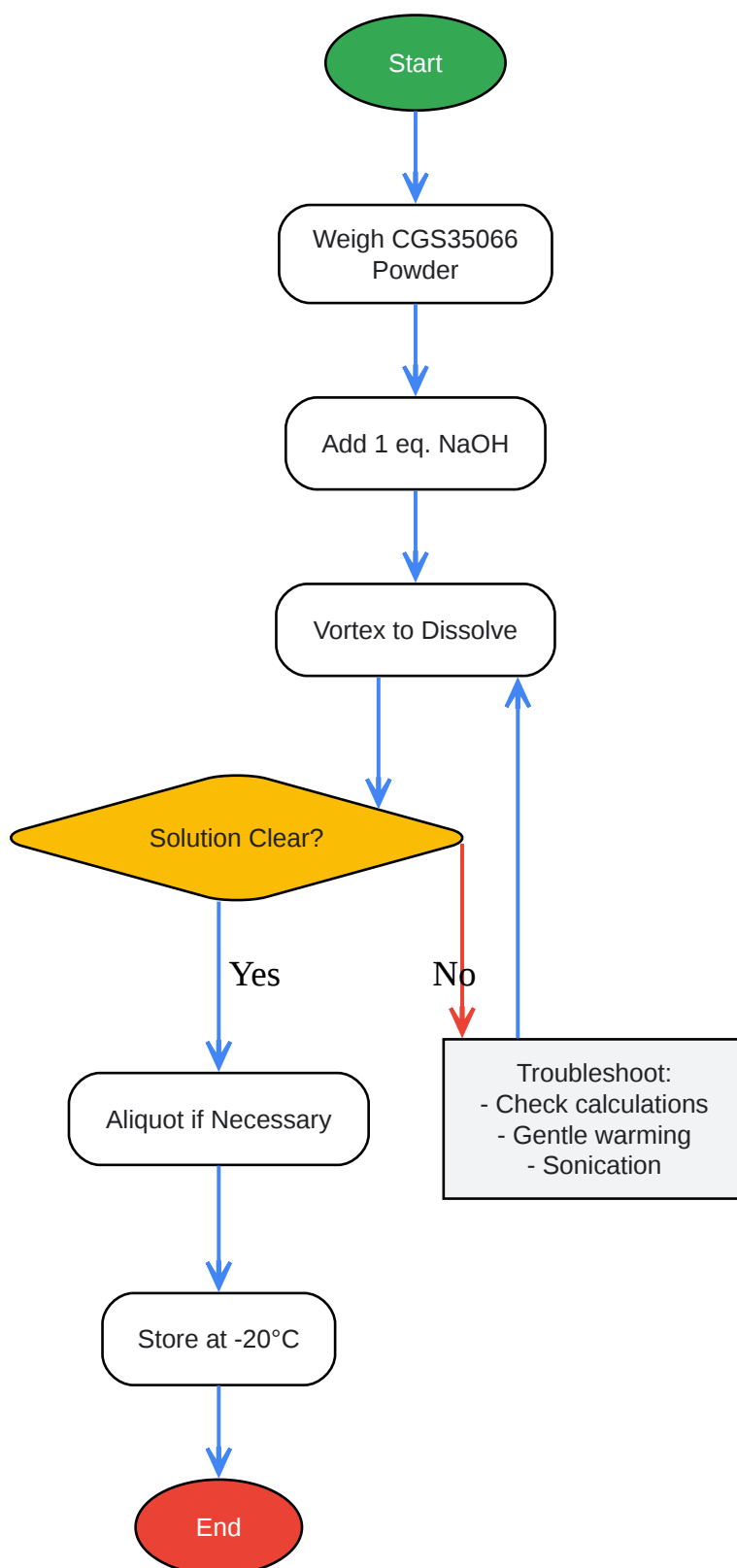


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Caption: Endothelin-1 signaling pathway and the inhibitory action of **CGS35066**.

Experimental Workflow

The following diagram illustrates the general workflow for preparing a **CGS35066** stock solution.



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Caption: Workflow for preparing a **CGS35066** stock solution.

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